

Application Notes and Protocols for Sinapine Thiocyanate Stock Solutions

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Compound of Interest

Compound Name: Sinapine thiocyanate

Cat. No.: B192392

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These application notes provide detailed protocols for the preparation, storage, and handling of **sinapine thiocyanate** stock solutions for use in various research and development applications, including its role as an acetylcholinesterase (AChE) inhibitor and its potential in anti-cancer studies.^{[1][2]}

Physicochemical Properties and Solubility

Sinapine thiocyanate is the thiocyanate salt form of sinapine, an alkaloid naturally found in the seeds of cruciferous plants.^[3] It presents as a light yellow powder and is noted for its antioxidant, anti-inflammatory, and neuroprotective properties.^[1]

Quantitative Data Summary

The following tables summarize the key quantitative information for **sinapine thiocyanate**.

Table 1: Physicochemical and Storage Information

Parameter	Value	Reference
CAS Number	7431-77-8	[1][2][3][4][5][6][7]
Molecular Formula	C ₁₇ H ₂₄ N ₂ O ₅ S	[1][2]
Molecular Weight	368.45 g/mol	[1][2][3][6][7]
Appearance	Light yellow solid/powder	[5]
Purity	≥98% (typically available)	[7]
Storage (Powder)	-20°C for long-term (months to years) or 2-8°C for short-term (days to weeks) in a dry, dark place.	[2][3][4][6]
Storage (in Solvent)	1 year at -80°C; 1-6 months at -20°C. Aliquoting is recommended to avoid freeze-thaw cycles.	[1][4][6][8]

Table 2: Solubility Data

Solvent	Solubility	Reference
DMSO (Dimethyl Sulfoxide)	≥73 mg/mL (198.12 mM) to 125 mg/mL (339.26 mM)	[6][9][10]
Ethanol	Soluble	[7]
Methanol	Soluble	[7]
Pyridine	Soluble	[7]

Note: The use of fresh, moisture-free DMSO is recommended as absorbed moisture can reduce solubility.[6] For higher solubility, warming the solution at 37°C and using an ultrasonic bath may be beneficial.[10]

Experimental Protocols

Safety Precautions

Before handling **sinapine thiocyanate**, it is crucial to review the Safety Data Sheet (SDS).^[4]^[5] Standard personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn.^[4]^[5] Handling should be performed in a well-ventilated area or a chemical fume hood to avoid inhalation of the powder.^[4]^[5]

Preparation of a High-Concentration Stock Solution (e.g., 100 mM in DMSO)

This protocol describes the preparation of a 100 mM stock solution of **sinapine thiocyanate** in DMSO.

Materials:

- **Sinapine thiocyanate** powder (purity ≥98%)
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Calculation: Determine the mass of **sinapine thiocyanate** needed to prepare the desired volume and concentration of the stock solution. The formula for this calculation is: $\text{Mass (mg)} = \text{Desired Volume (mL)} \times \text{Desired Concentration (mM)} \times \text{Molecular Weight (g/mol)}$
 - For example, to prepare 1 mL of a 100 mM stock solution: $\text{Mass (mg)} = 1 \text{ mL} \times 100 \text{ mmol/L} \times 368.45 \text{ g/mol} = 36.845 \text{ mg}$
- Weighing: Carefully weigh out the calculated amount of **sinapine thiocyanate** powder using an analytical balance in a chemical fume hood.

- **Dissolution:** Add the weighed powder to a sterile tube. Using a calibrated pipette, add the calculated volume of fresh DMSO.
- **Mixing:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can aid dissolution if necessary.[\[10\]](#)
- **Sterilization (Optional):** If the stock solution is intended for cell culture experiments, it can be sterilized by passing it through a 0.22 µm syringe filter.
- **Aliquoting and Storage:** To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile cryovials.[\[6\]](#)[\[11\]](#) Store these aliquots at -80°C for long-term stability (up to one year) or at -20°C for shorter periods (up to one month).[\[1\]](#)[\[4\]](#)[\[6\]](#)[\[8\]](#)

Preparation of Working Solutions

Working solutions for experiments are prepared by diluting the high-concentration stock solution in the appropriate cell culture medium or buffer.

Example: Preparation of a 100 µM working solution:

- Thaw a single aliquot of the 100 mM stock solution at room temperature.
- Perform a serial dilution. For instance, to make a 100 µM solution from a 100 mM stock, a 1:1000 dilution is required.
- Pipette 1 µL of the 100 mM stock solution into 999 µL of the desired experimental buffer or medium.
- Mix thoroughly by gentle pipetting or vortexing before adding to the experimental setup.

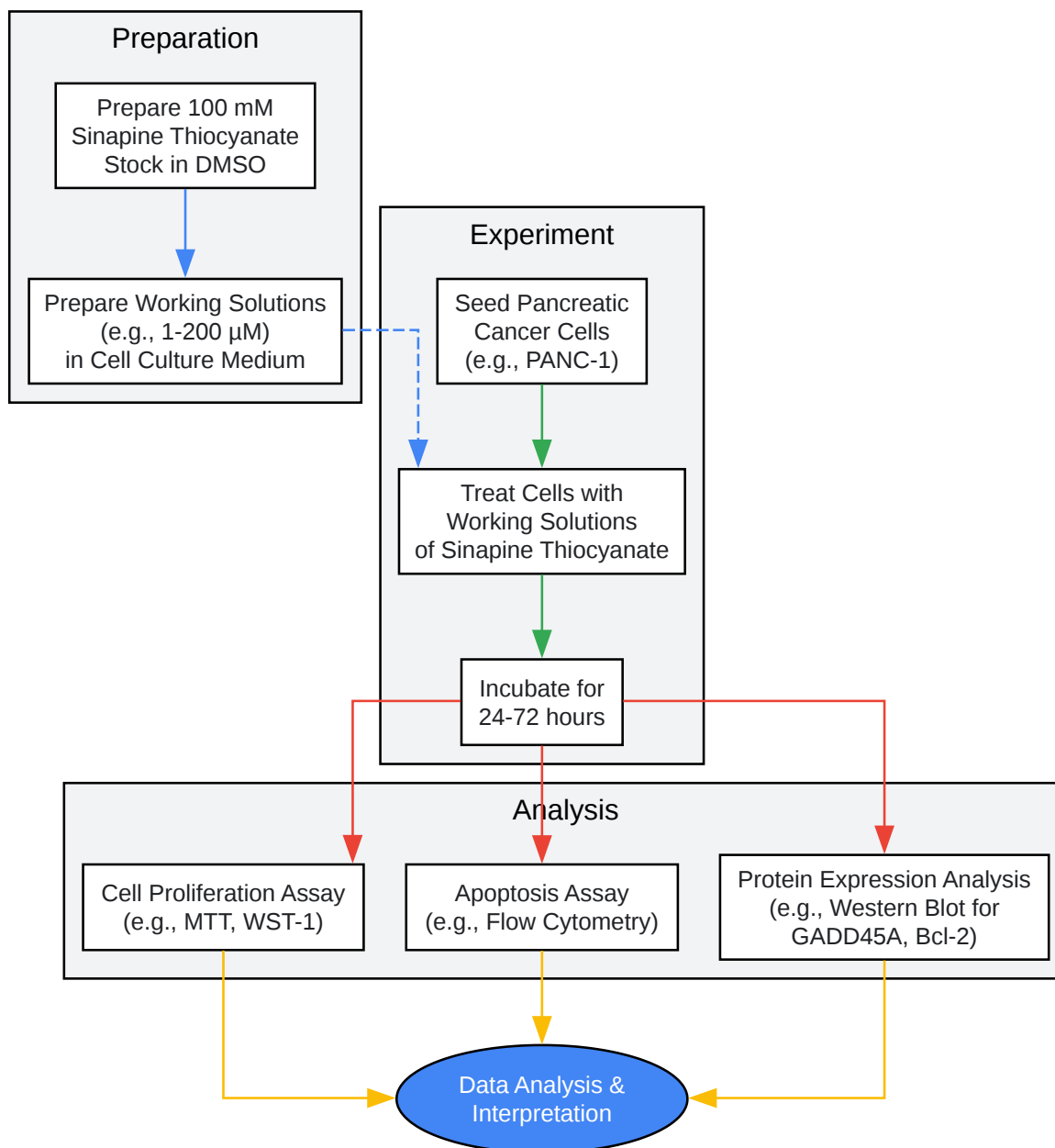
Note: It is advisable to prepare working solutions fresh on the day of the experiment.[\[11\]](#)

Diagrams and Workflows

Experimental Workflow for Assessing Sinapine Thiocyanate Activity

The following diagram illustrates a typical workflow for investigating the effects of **sinapine thiocyanate** on a cancer cell line, a common application noted in the literature.[2]

Workflow for In Vitro Analysis of Sinapine Thiocyanate



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Caption: In Vitro Experimental Workflow.

This diagram outlines the key steps from the preparation of **sinapine thiocyanate** solutions to the analysis of its effects on cancer cells. This workflow is representative of studies investigating the anti-proliferative and pro-apoptotic effects of novel compounds.

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References

- 1. Sinapine Thiocyanate - CD Bioparticles [cd-bioparticles.net]
- 2. medkoo.com [medkoo.com]
- 3. Sinapine thiocyanate | 7431-77-8 | FS73993 | Biosynth [biosynth.com]
- 4. Sinapine thiocyanate|7431-77-8|MSDS [dcchemicals.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. selleckchem.com [selleckchem.com]
- 7. Sinapine thiocyanate | CAS:7431-77-8 | Manufacturer ChemFaces [chemfaces.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. molnova.cn [molnova.cn]
- 10. 安全验证 [file.glpbio.cn]
- 11. CAS 7431-77-8 | Sinapine thiocyanate [phytopurify.com]
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